

# Technical Guide: Enaminones – A Focus on 3-Aminocycloalk-2-en-1-ones

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Aminocyclohept-2-en-1-one

Cat. No.: B15448268

[Get Quote](#)

For: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Technical Examination of 3-Aminocycloalk-2-en-1-ones, with a focus on 3-Aminocyclohex-2-en-1-one due to the absence of literature on **3-Aminocyclohept-2-en-1-one**.

## Executive Summary

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of 3-aminocycloalk-2-en-1-ones, a class of enaminones with significant interest in medicinal chemistry and organic synthesis. Extensive searches for "**3-Aminocyclohept-2-en-1-one**" did not yield a specific CAS number, IUPAC name, or any associated experimental data. This suggests that the seven-membered ring analogue is not a commonly synthesized or well-documented compound.

Consequently, this guide will focus on the well-characterized six-membered ring analogue, 3-Aminocyclohex-2-en-1-one, for which substantial data is available. This will include its chemical identifiers, physical properties, a detailed experimental protocol for its synthesis, and a discussion of its applications. We will also briefly cover the five-membered ring analogue, 3-Aminocyclopent-2-en-1-one. The information presented is intended to serve as a valuable resource for researchers and professionals in the fields of chemistry and drug discovery.

## Chemical Identification and Properties

A thorough database search for "**3-Aminocyclohept-2-en-1-one**" did not yield any registered compounds. However, the closely related cyclohexyl and cyclopentyl analogues are well-documented.

### 3-Aminocyclohex-2-en-1-one

| Property          | Value                                    | Reference    |
|-------------------|--|--------------|
| IUPAC Name        | 3-aminocyclohex-2-en-1-one               | [1][2][3]    |
| CAS Number        | 5220-49-5                                | [1][2][3][4] |
| Molecular Formula | C <sub>6</sub> H <sub>9</sub> NO         | [1][3][4]    |
| Molecular Weight  | 111.14 g/mol                             | [1][3][4]    |
| Melting Point     | 129-133 °C                               | [4]          |
| Boiling Point     | 212.4±30.0 °C (Predicted)                | [4]          |
| Density           | 1.091±0.06 g/cm <sup>3</sup> (Predicted) | [4]          |
| InChIKey          | ZZMRPOAHZITKBV-UHFFFAOYSA-N              | [2]          |
| SMILES            | <chem>C1CC(=CC(=O)C1)N</chem>            | [2]          |

### 3-Aminocyclopent-2-en-1-one

| Property          | Value                            | Reference |
|-------------------|----------------------------------|-----------|
| IUPAC Name        | 3-aminocyclopent-2-en-1-one      | [5]       |
| CAS Number        | 28566-12-3                       | [5]       |
| Molecular Formula | C <sub>5</sub> H <sub>7</sub> NO | [5]       |
| Molecular Weight  | 97.12 g/mol                      | [5]       |
| InChIKey          | LSROXAYPMFICCA-UHFFFAOYSA-N      | [5]       |
| SMILES            | <chem>C1C(=O)C=C(C1)N</chem>     |           |

## Experimental Protocols

The synthesis of these enaminones is generally straightforward. Below is a typical experimental protocol for the preparation of 3-Aminocyclohex-2-en-1-one.

### Synthesis of 3-Aminocyclohex-2-en-1-one from 1,3-Cyclohexanedione

This procedure describes the reaction of 1,3-cyclohexanedione with an ammonia source to yield the corresponding enaminone.

Materials:

- 1,3-Cyclohexanedione
- Ammonium acetate
- Ethyl acetate
- Three-necked flask (100 mL)
- Oil bath
- Stirrer
- Filtration apparatus

Procedure:

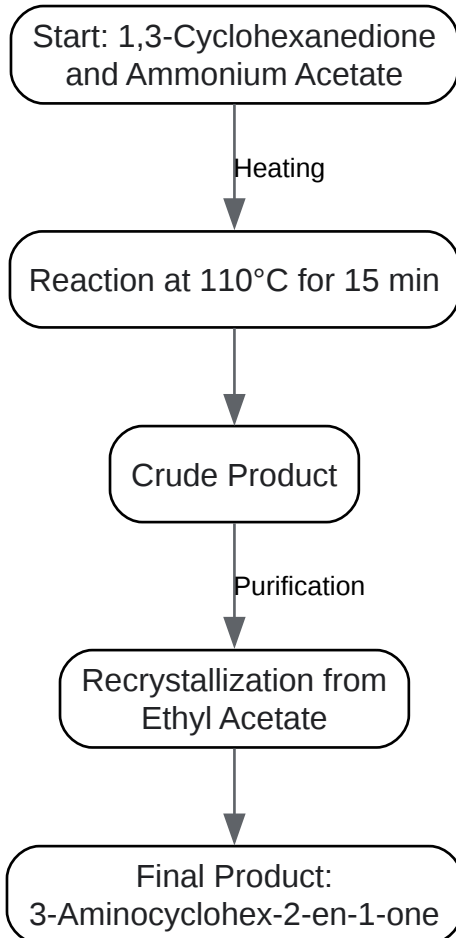
- To a 100 mL three-necked flask, add 1,3-cyclohexanedione (0.03 mol) and ammonium acetate (0.039 mol).
- Thoroughly stir the mixture.
- Place the flask in an oil bath preheated to 110°C.
- Allow the reaction to proceed for 15 minutes. The mixture will gradually solidify.

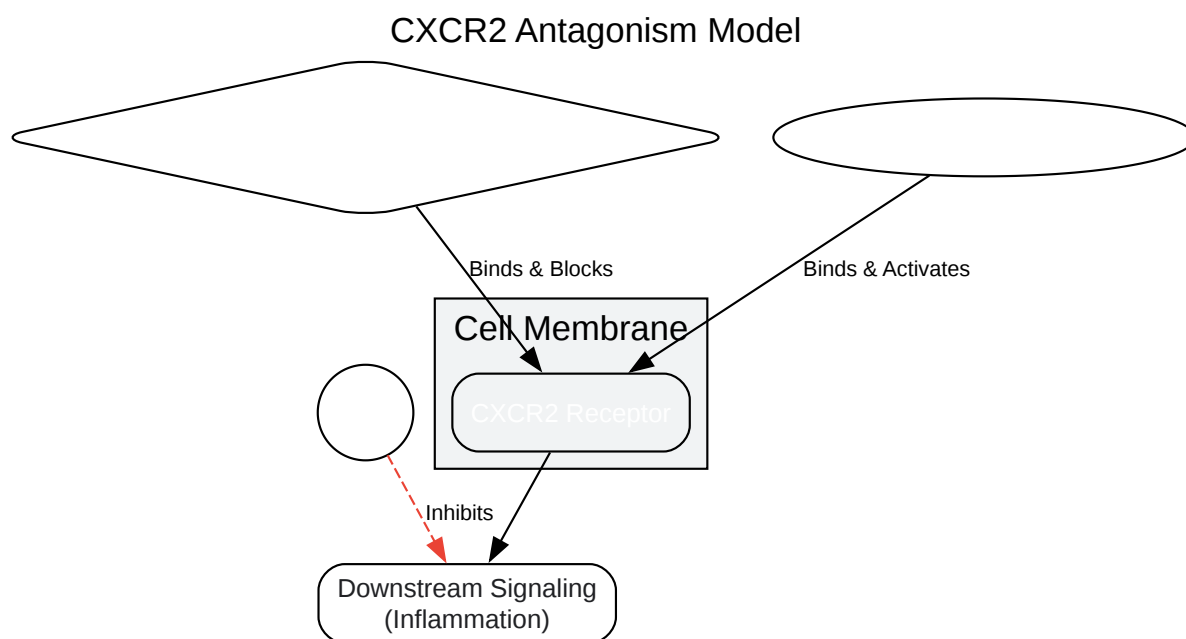
- Remove the flask from the oil bath and allow it to cool to room temperature.
- Add 10 mL of ethyl acetate to the reaction mixture and heat to dissolve the solid.
- Cool the solution to 0°C to induce crystallization.
- Collect the precipitated yellow crystals by filtration.
- Dry the crystals to obtain 3-amino-2-cyclohexen-1-one. A typical yield for this reaction is reported to be around 93.6%.<sup>[6]</sup>

## Logical Workflow for Synthesis

The synthesis of 3-Aminocyclohex-2-en-1-one can be visualized as a straightforward two-step process from the starting material to the final product.

### Synthesis Workflow





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Aminocyclohex-2-en-1-one | C<sub>6</sub>H<sub>9</sub>NO | CID 78892 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-AMINOCYCLOHEX-2-EN-1-ONE 100G - OR4645-100G [dabos.com]
- 3. researchgate.net [researchgate.net]
- 4. chembk.com [chembk.com]
- 5. 3-Aminocyclopent-2-en-1-one | C<sub>5</sub>H<sub>7</sub>NO | CID 12291440 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3-AMINO-2-CYCLOHEXEN-1-ONE synthesis - chemicalbook [chemicalbook.com]

- To cite this document: BenchChem. [Technical Guide: Enaminones – A Focus on 3-Aminocycloalk-2-en-1-ones]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15448268#3-aminocyclohept-2-en-1-one-cas-number-and-iupac-name]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)